

Ethyl Myristate: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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An in-depth examination of the physicochemical properties, synthesis, and applications of **Ethyl Myristate**, with a focus on its role in pharmaceutical formulations and as a subject of scientific inquiry.

Core Data Summary

Ethyl myristate, the ethyl ester of myristic acid, is a fatty acid ester with significant applications across the pharmaceutical, cosmetic, and food industries. This guide provides essential data and technical insights for its use in research and development.



Property	Value
CAS Number	124-06-1
Molecular Weight	256.42 g/mol
Molecular Formula	C16H32O2
Synonyms	Ethyl tetradecanoate, Myristic acid ethyl ester
Appearance	Colorless to pale yellow liquid
Melting Point	11-12 °C
Boiling Point	178-180 °C at 12 mmHg
Density	0.86 g/mL at 25 °C
Solubility	Insoluble in water, soluble in ethanol

Synthesis of Ethyl Myristate

Ethyl myristate is primarily synthesized through the esterification of myristic acid with ethanol. This reaction can be catalyzed by acids or enzymes, with the former being a common laboratory and industrial method.

Experimental Protocol: Acid-Catalyzed Esterification

This protocol details a common method for the synthesis of **ethyl myristate** via Fischer esterification using a sulfuric acid catalyst.

Materials:

- Myristic acid (12 g, 53 mmol)
- Ethanol (50 mL)
- Concentrated sulfuric acid (4% wt of ethanol)
- Ethyl acetate (40 mL)



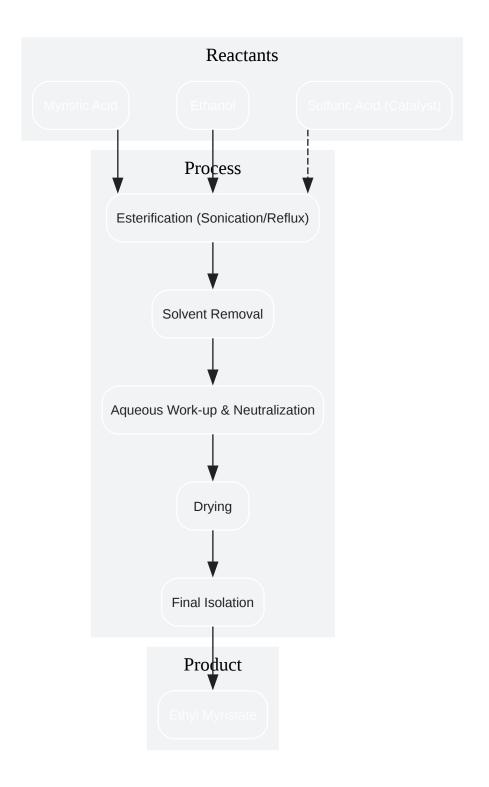
- 5% wt Sodium hydroxide solution
- Anhydrous sodium sulfate
- Branson 1210 ultrasonic cleaner (or standard reflux apparatus)
- Rotary evaporator
- Separatory funnel
- Standard laboratory glassware

Procedure:

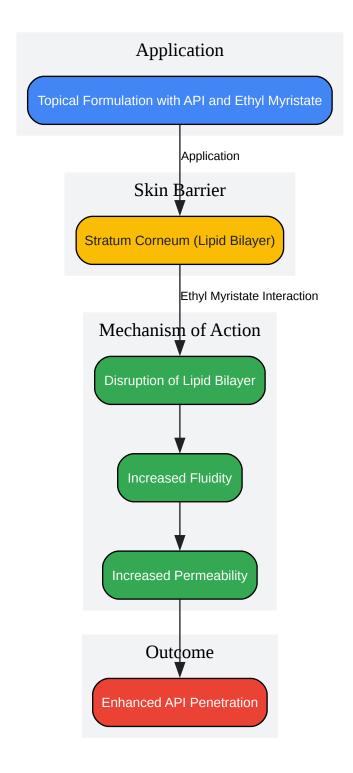
- Reaction Setup: In a suitable reaction flask, dissolve 12 g of myristic acid in 50 mL of ethanol containing 4% wt sulfuric acid.
- Reaction: The mixture is then sonicated for 4.5 hours using an ultrasonic cleaner to promote the esterification reaction. Alternatively, the mixture can be refluxed for the same duration.
- Solvent Removal: After the reaction is complete, the ethanol is removed using a rotary evaporator.
- Work-up: The residue is diluted with 40 mL of ethyl acetate and transferred to a separatory funnel.
- Neutralization: The organic layer is washed with a 5% wt sodium hydroxide solution until it is neutral. This removes the acidic catalyst and any unreacted myristic acid.
- Drying: The organic layer is then dried over anhydrous sodium sulfate to remove any residual water.
- Final Isolation: The anhydrous sodium sulfate is removed by filtration, and the ethyl acetate is evaporated under reduced pressure to yield **ethyl myristate** as a pale yellow liquid.

Synthesis Workflow

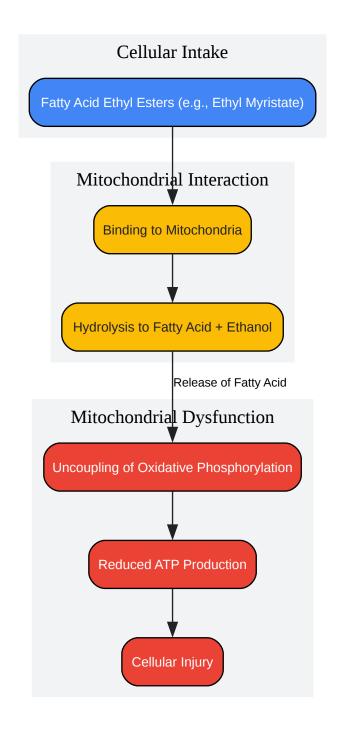












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